

# An In-depth Technical Guide to the Safety and Hazards of Ethyl Nitrate

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## Compound of Interest

Compound Name: Ethyl nitrate

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## Executive Summary

**Ethyl nitrate** ( $\text{C}_2\text{H}_5\text{NO}_3$ ) is a colorless, volatile liquid with a sweet, pleasant odor.[1][2] While it has applications in organic synthesis, including the preparation of drugs, perfumes, and dyes, and has been considered as a rocket propellant, its utility is overshadowed by its significant hazards.[3] **Ethyl nitrate** is a highly flammable liquid and a sensitive explosive, capable of detonation upon impact or exposure to high temperatures.[3][4] It is also a potent vasodilator and poses toxicological risks, primarily through inhalation and dermal absorption.[4] This guide provides a comprehensive overview of the safety and hazards associated with **ethyl nitrate**, including its physicochemical properties, explosive and flammable characteristics, reactivity, and toxicological profile. Detailed experimental protocols for its synthesis and for standardized safety testing are also provided to inform risk assessment and safe handling practices.

## Physicochemical and Safety Properties

A summary of the key physicochemical and safety properties of **ethyl nitrate** is presented in Table 1. This data is essential for understanding its behavior under various conditions and for

designing appropriate safety protocols.

Table 1: Physicochemical and Safety Properties of **Ethyl Nitrate**

Property	Value	Reference(s)
Chemical Formula	C <sub>2</sub> H <sub>5</sub> NO <sub>3</sub>	[3]
Molecular Weight	91.07 g/mol	[2]
Appearance	Colorless liquid	[1][2]
Odor	Pleasant, sweet	[1][2]
Boiling Point	87.2 °C @ 762 mmHg	[2]
Melting Point	-94.6 °C	[2]
Density	1.1084 g/cm <sup>3</sup> @ 20 °C	[5]
Vapor Density	3.1 (Air = 1)	[5]
Vapor Pressure	64.0 mmHg @ 25 °C	[5]
Solubility	Insoluble in water; miscible with alcohol and ether.	[5]
Flash Point	10 °C (50 °F)	[6]
Explosive Limits in Air	Lower: 4.0% by volume	[5]
Detonation Velocity	6,010 m/s	[3][4]

## Explosive and Flammable Hazards

**Ethyl nitrate** is classified as an unstable explosive.[5] It is a dangerous fire and explosion hazard, readily capable of detonation or explosive decomposition at normal temperatures and pressures.[4][6]

## Explosive Properties

**Ethyl nitrate** is a sensitive high explosive.[3][4] Prolonged exposure to fire or heat can cause vigorous decomposition and rupturing of containers.[2] It is sensitive to shock and may explode

if struck.[3] Purification by distillation carries a serious risk of explosion.[3]

Table 2: Explosive Properties of **Ethyl Nitrate**

Property	Value	Reference(s)
Classification	Unstable Explosive	[5]
Detonation Velocity	6,010 m/s	[3][4]
Impact Sensitivity	Data not available. For comparison, the liquid isomer I-ETN has a $DH_{50}$ of $0.74 \pm 0.05$ J.	[7]
Friction Sensitivity	Data not available. Liquids are often not tested for friction sensitivity due to their lubricating properties. The solid isomer ETN has a friction sensitivity of $38.1 \pm 12.0$ N.	[7][8]

Note: Specific, standardized impact and friction sensitivity data for **ethyl nitrate** are not readily available in the reviewed literature. Data for isomers are provided for context but should not be directly extrapolated.

## Flammable Properties

**Ethyl nitrate** is a highly flammable liquid with a low flash point.[6] Its vapors can form explosive mixtures with air and may travel to a source of ignition and flash back.[6]

Table 3: Flammable Properties of **Ethyl Nitrate**

Property	Value	Reference(s)
Flash Point	10 °C (50 °F)	[6]
Lower Explosive Limit (LEL)	4.0% by volume	[5]
Upper Explosive Limit (UEL)	Data not available	
Fire Fighting Measures	Use dry chemical, CO <sub>2</sub> , or foam extinguishers. Water may be ineffective.	[4]
Combustion Products	Produces toxic oxides of nitrogen (NO <sub>x</sub> ) during combustion.	[2][3]

## Reactivity and Incompatibility

**Ethyl nitrate** is a strong oxidizing agent.[6] It can react vigorously, and potentially detonate, when mixed with reducing agents, including hydrides, sulfides, and nitrides.[5] It is also incompatible with strong acids, powdered metals, and other materials as detailed in Table 4.

Table 4: Incompatible Materials with **Ethyl Nitrate**

Incompatible Material	Nature of Hazard	Reference(s)
Reducing Agents (e.g., hydrides, sulfides, nitrides)	Vigorous reaction, potential for detonation.	[5]
Strong Acids	Violent reactions.	[9]
Powdered Metals	Violent reactions.	[9]
Lewis Acids	Incompatible.	
Heat, Sparks, Open Flames, Shock, Friction	Initiation of fire or explosion.	[4]
Organic Materials	Can form explosive mixtures.	[10][11]

## Toxicological Profile

**Ethyl nitrate** is toxic and can be absorbed through inhalation and skin contact.<sup>[4]</sup> Exposure can lead to a range of acute and chronic health effects. A significant hazard is the induction of methemoglobinemia, which impairs the oxygen-carrying capacity of the blood.<sup>[4]</sup>

Table 5: Toxicological Data for **Ethyl Nitrate**

Endpoint	Route of Exposure	Species	Value	Reference(s)
LD50 (Lethal Dose, 50%)	Oral, Dermal	Not available	No data available	<sup>[5]</sup>
LC50 (Lethal Concentration, 50%)	Inhalation	Not available	No data available	<sup>[5]</sup>
Occupational Exposure Limits (OELs)	Inhalation	Human	No established limits (TLV-TWA, STEL).	<sup>[4]</sup>

Note: Specific LD50 and LC50 values for **ethyl nitrate** are not available in the cited literature. The absence of established OELs does not imply a lack of harm, and exposure should be minimized.

## Health Effects

- Acute Effects: Irritation of the skin, eyes, nose, and throat.<sup>[4]</sup> High levels of exposure can cause headache, fatigue, dizziness, nausea, vomiting, abdominal cramps, weakness, and a blue discoloration of the skin and lips (cyanosis) due to methemoglobinemia.<sup>[4]</sup> Severe exposure can lead to difficulty breathing, collapse, convulsions, and death.<sup>[4]</sup>
- Chronic Effects: Repeated exposure may lead to personality changes such as depression, anxiety, or irritability.<sup>[4]</sup>

## Experimental Protocols

## Synthesis of Ethyl Nitrate

Warning: The synthesis of **ethyl nitrate** is extremely hazardous and should only be attempted by trained professionals in a controlled laboratory setting with appropriate safety measures, including a blast shield.

### Method 1: Nitration of Ethanol with a Mixed Acid

This protocol is adapted from a user-shared procedure and should be treated with extreme caution.

#### Materials:

- Concentrated Nitric Acid (65%)
- Concentrated Sulfuric Acid (96%)
- Absolute Ethanol
- Urea
- Ice
- Separatory Funnel
- Beakers and Flasks
- Stirring apparatus
- Thermometer
- Cooling bath

#### Procedure:

- Prepare a nitrating mixture by slowly adding 300 ml of 96%  $\text{H}_2\text{SO}_4$  to 260 ml of 65%  $\text{HNO}_3$  with constant cooling and stirring.
- Cool the nitrating mixture to 0 °C.

- In a separate container, slowly add 16 ml of 96%  $\text{H}_2\text{SO}_4$  to 160 ml of pure ethyl alcohol with cooling and stirring. Cool this mixture to 0 °C.
- In a large beaker placed in a salted ice bath, pour the cold nitrating mixture.
- Slowly add the cold ethanol mixture to the nitrating mixture while maintaining the temperature below 10 °C.
- After the addition is complete, transfer the mixture to a separatory funnel and allow the layers to separate for no more than 15 minutes.
- Drain the lower acid layer.
- Wash the crude **ethyl nitrate** product with cold water, followed by a dilute ammonia or sodium bicarbonate solution to neutralize any remaining acid.
- Separate the product and dry it over a suitable drying agent like anhydrous calcium chloride.
- Note: Distillation for further purification is extremely dangerous and can lead to an explosion.

## BAM Fallhammer Impact Sensitivity Test (Adapted for Liquids)

This protocol is a general guideline based on the principles of the BAM Fallhammer test.[\[12\]](#)  
[\[13\]](#)

Apparatus:

- BAM Fallhammer apparatus with a set of drop weights (e.g., 1 kg, 5 kg, 10 kg).
- Steel anvil and roller assembly for liquid samples.
- Pipette for sample measurement (e.g., 40 mm<sup>3</sup>).

Procedure:

- Ensure the apparatus is clean and in good working order.

- Place the steel anvil and roller assembly on the base of the instrument.
- Using a pipette, place a 40 mm<sup>3</sup> sample of **ethyl nitrate** into the sample holder.
- Position the sample holder on the anvil.
- Select a drop weight and a drop height based on the expected sensitivity of the material. For unknown materials, start with a low impact energy.
- Raise the drop weight to the desired height and release it, allowing it to impact the sample.
- Observe for any reaction, such as a flash, smoke, or audible report.
- Conduct a series of trials at different drop heights to determine the height at which there is a 50% probability of initiation (H<sub>50</sub>). The "up-and-down" or Bruceton method is commonly used for this determination.
- The impact energy is calculated from the mass of the drop weight and the drop height.

## BAM Friction Sensitivity Test

Note: As a liquid, **ethyl nitrate** is generally not tested for friction sensitivity because its lubricating properties can give misleadingly insensitive results.<sup>[8][14]</sup> The following is a general protocol for the BAM friction test for context.<sup>[15][16]</sup>

### Apparatus:

- BAM friction apparatus with porcelain pegs and plates.
- A set of weights to apply a defined load.

### Procedure:

- Place a fresh porcelain plate on the sliding carriage of the apparatus.
- Apply a small, measured amount of the substance (for solids, typically around 10 mm<sup>3</sup>) to the porcelain plate.
- Lower the porcelain peg onto the sample.

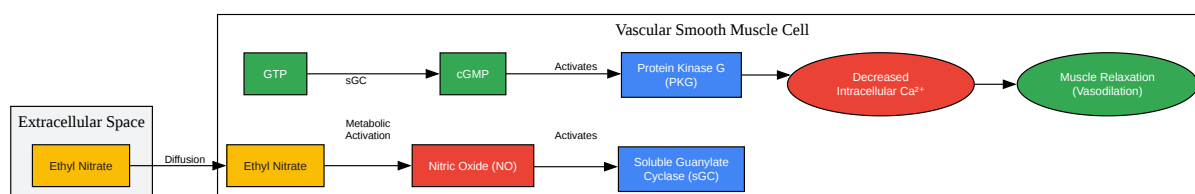


- Apply a specific load to the peg using the weighted arm.
- Start the motor, which moves the porcelain plate back and forth under the peg once.
- Observe for any reaction (e.g., spark, flame, crackling sound).
- The test is repeated six times at a given load. The result is considered positive if a reaction occurs in at least one of the six trials.
- The limiting load, the lowest load at which a positive result is obtained, is determined.

## Signaling Pathways and Decomposition

### Vasodilation Signaling Pathway

Like other organic nitrates, **ethyl nitrate** is a vasodilator.<sup>[17]</sup> This effect is mediated through the nitric oxide (NO) signaling pathway.<sup>[18][19][20]</sup> **Ethyl nitrate** acts as a pro-drug, releasing NO, which then activates soluble guanylate cyclase (sGC) in vascular smooth muscle cells. This leads to an increase in cyclic guanosine monophosphate (cGMP), which ultimately causes vasodilation.<sup>[18]</sup>

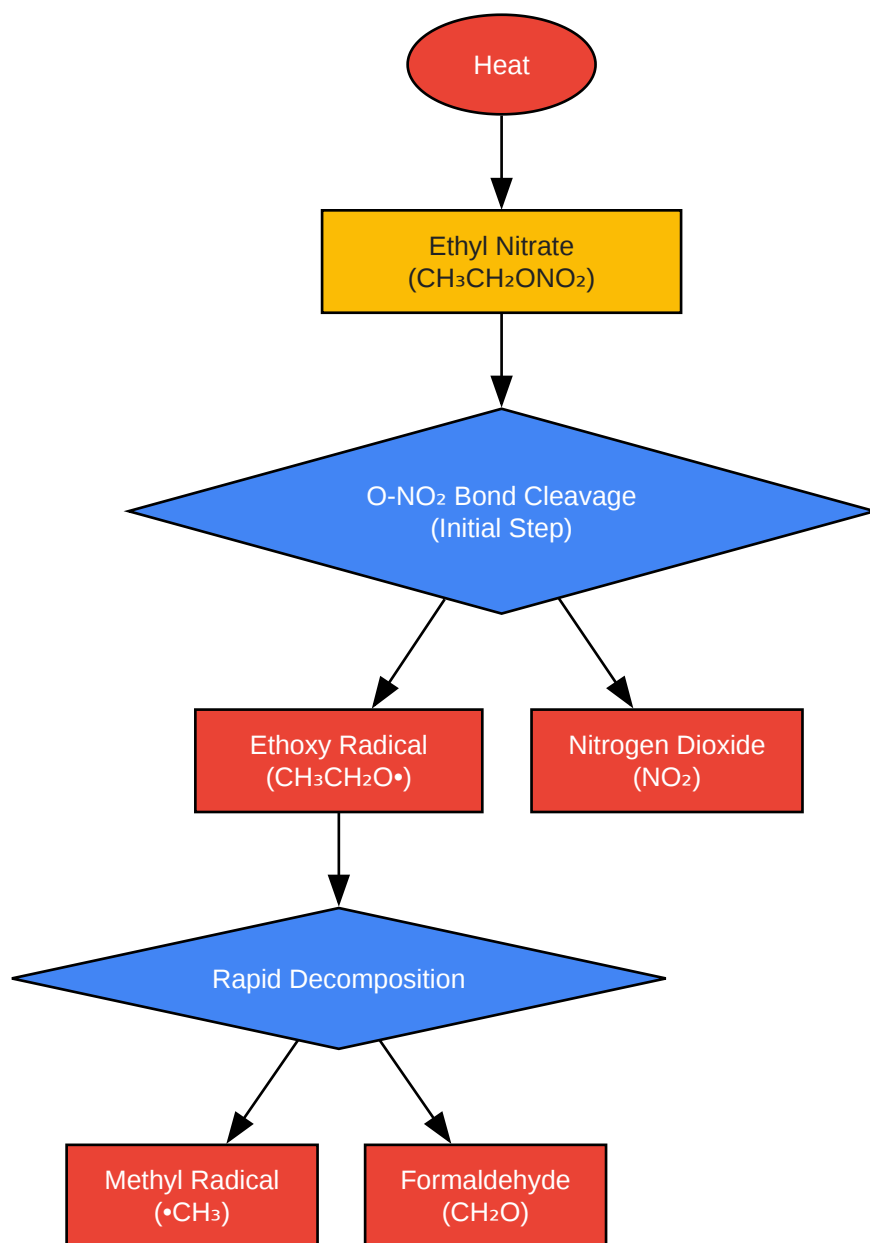


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Caption: Vasodilation signaling pathway of **ethyl nitrate**.

### Thermal Decomposition Pathway

The thermal decomposition of **ethyl nitrate** is a critical aspect of its hazardous nature. The initial and primary step in its decomposition is the cleavage of the O-NO<sub>2</sub> bond.[21] This homolytic fission results in the formation of an ethoxy radical and nitrogen dioxide.[21] The ethoxy radical is unstable and rapidly decomposes further.



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